

An In-depth Technical Guide to the Physical Properties of Allyl-Silane Compounds

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Compound of Interest

Compound Name: **Allyltriethylsilane**

Cat. No.: **B186969**

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Disclaimer: This document provides a detailed overview of the physical properties of **allyltriethylsilane**. However, specific experimental data for its boiling point and density were not readily available in the public domain at the time of this writing. As a close structural analog, data for allyltrimethylsilane is provided for reference and comparative purposes. It is crucial to note that these are distinct chemical entities, and their physical properties will differ.

Section 1: Physical Properties

The boiling point and density are fundamental physical properties critical for the handling, reaction setup, and purification of chemical compounds. While specific, verified experimental values for **allyltriethylsilane** (CAS 1112-64-7) are not cited in readily accessible literature, the properties of the closely related compound, allyltrimethylsilane (CAS 762-72-1), offer a valuable point of reference.

Table 1: Physical Properties of Allyltrimethylsilane (CAS 762-72-1)

Physical Property	Value	Conditions
Boiling Point	84-88 °C	(lit.) [1] [2]
Density	0.719 g/mL	at 25 °C (lit.) [1] [2]

Section 2: Experimental Protocols for Determination of Physical Properties

The determination of boiling point and density for liquid organosilanes like **allyltriethylsilane** follows established laboratory procedures. These methods are crucial for verifying the purity and identity of a substance.

2.1 Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a sharp, characteristic value at a given pressure.

Method 1: Simple Distillation

A common and effective method for determining the boiling point of a liquid is through simple distillation.^[3] This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available.^[4]

- **Apparatus:** A standard simple distillation setup is used, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- **Procedure:**
 - The liquid sample is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly—just below the side arm of the distilling flask—to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
 - The distilling flask is heated gently.
 - The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer as the vapor condenses and is collected in the receiving flask. This constant temperature is the boiling point.^[4]

- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
[\[3\]](#)[\[4\]](#)

Method 2: Thiele Tube Method

For smaller sample volumes, the Thiele tube method is a convenient alternative.[\[4\]](#)

- Apparatus: A Thiele tube, a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount of the liquid is placed in the fusion tube.
 - The sealed capillary tube is inverted and placed into the liquid in the fusion tube.
 - The fusion tube is attached to the thermometer, which is then placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The side arm of the Thiele tube is heated gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[5\]](#)[\[6\]](#)

2.2 Determination of Density

Density is the mass per unit volume of a substance and is typically measured in g/mL or g/cm³.

Method: Hydrostatic Weighing

Hydrostatic weighing is a precise method for determining the density of a solid or liquid. For a liquid, it involves weighing a solid of known mass and volume (a sinker) in air and then in the liquid of interest.

- Apparatus: An analytical balance, a calibrated sinker of a material that is inert to the liquid, and a temperature-controlled environment.
- Procedure:
 - The mass of the sinker is accurately determined in the air.
 - The sinker is then submerged in the liquid sample, and its apparent mass is measured.
 - The density of the liquid can be calculated using the principle of buoyancy. The difference between the mass of the sinker in air and its apparent mass in the liquid is the mass of the displaced liquid. Knowing the volume of the sinker allows for the calculation of the liquid's density.
 - The temperature of the liquid must be precisely controlled and recorded as density is temperature-dependent.

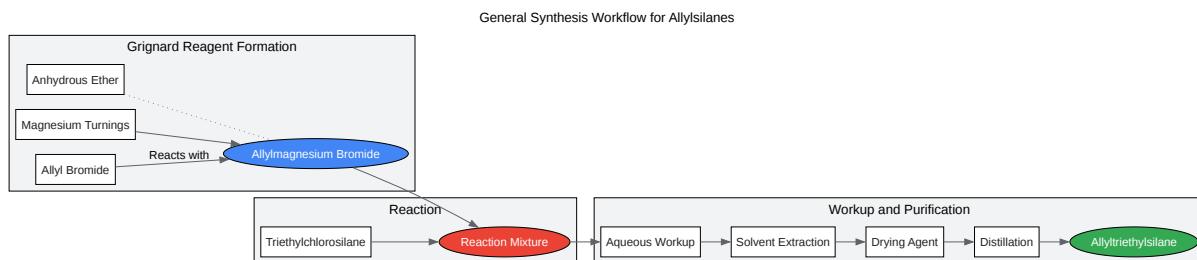
Section 3: Synthesis of Allyltriethylsilane

Allylsilanes are commonly synthesized via the reaction of a Grignard reagent with a chlorosilane.^[7] This general method is applicable to the synthesis of **allyltriethylsilane**.

General Reaction Scheme:

Allylmagnesium bromide + Triethylchlorosilane → **Allyltriethylsilane** + Magnesium bromide chloride

The following diagram illustrates the general workflow for the synthesis of an allylsilane using a Grignard reaction.



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General Synthesis Workflow for Allylsilanes

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